

An In-depth Technical Guide to the Chemical Properties and Synthesis of Bistrifluron

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Compound of Interest

Compound Name: *Bistrifluron*

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Abstract

Bistrifluron is a potent benzoylurea insecticide that acts as a chitin synthesis inhibitor, disrupting the molting process of a range of insect pests.^[1] This technical guide provides a comprehensive overview of the chemical properties of **Bistrifluron**, a detailed synthesis protocol, and experimental workflows. The information is intended to serve as a valuable resource for researchers and professionals engaged in the fields of pesticide development, chemical synthesis, and related scientific disciplines.

Chemical Properties of Bistrifluron

Bistrifluron is a white to off-white, odorless crystalline powder.^{[2][3]} It is characterized by its low solubility in water and higher solubility in organic solvents such as methanol and dichloromethane.^{[3][4]}

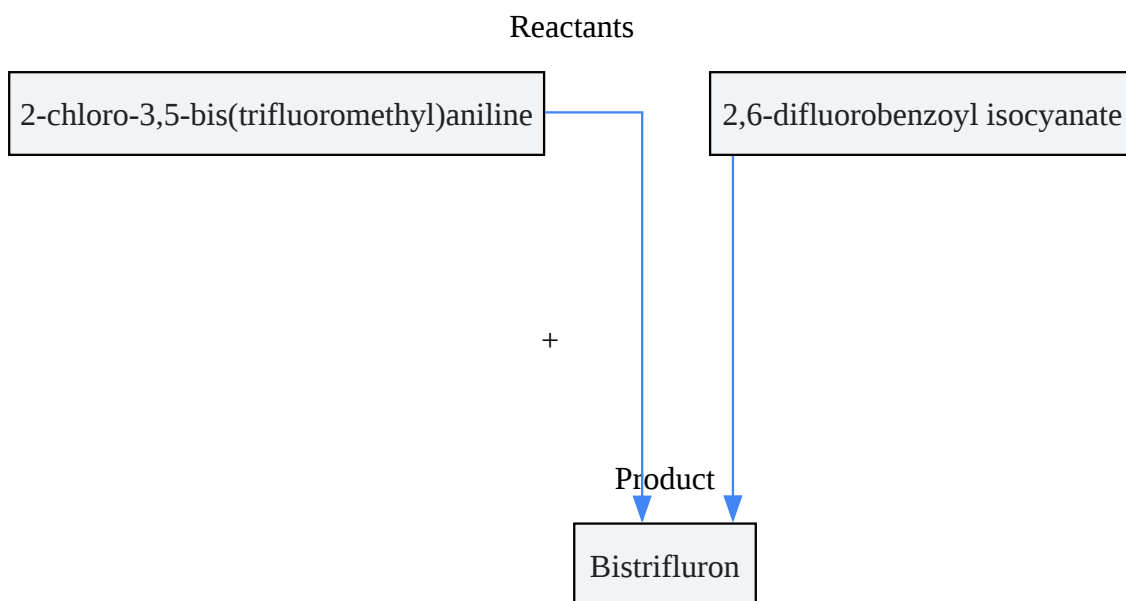
Table 1: Physicochemical Properties of Bistrifluron

Property	Value	References
IUPAC Name	N-[[2-Chloro-3,5-bis(trifluoromethyl)phenyl]carb amoyl]-2,6-difluorobenzamide	[1][3][5][6]
CAS Number	201593-84-2	[2][5][7][8][9][10]
Molecular Formula	C ₁₆ H ₇ ClF ₈ N ₂ O ₂	[2][5][9][10]
Molecular Weight	446.68 g/mol	[1][2][5][7][8][9][10]
Appearance	White to off-white powder/solid	[2][4][8]
Melting Point	171.5 °C	[2][3]
Solubility in Water	0.03 mg/L (at 20 °C, pH 7)	[3]
Solubility in Organic Solvents	Methanol: 33,000 mg/L; Dichloromethane: 64,000 mg/L	[3]
Purity	Typically ≥ 98.0% (HPLC)	[2]
XLogP3-AA	5.5	[1]

Synthesis of Bistrifluron

The synthesis of **Bistrifluron**, a member of the benzoylurea class of insecticides, is based on the reaction of a substituted aniline with a benzoyl isocyanate. The core structure is formed by the coupling of 2-chloro-3,5-bis(trifluoromethyl)aniline with 2,6-difluorobenzoyl isocyanate. The detailed method for its production is described in U.S. Patent 6,022,882.[5]

The overall reaction is as follows:



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Caption: Chemical synthesis pathway of **Bistrifluron**.

Experimental Protocols

The following sections detail the proposed experimental protocols for the synthesis and characterization of **Bistrifluron**.

Synthesis of 2,6-difluorobenzoyl isocyanate

A common method for the synthesis of benzoyl isocyanates is the reaction of the corresponding benzamide with oxalyl chloride or phosgene. In this case, 2,6-difluorobenzamide would be reacted with a phosgene equivalent in an inert solvent.

Synthesis of Bistrifluron

Materials:

- 2-chloro-3,5-bis(trifluoromethyl)aniline

- 2,6-difluorobenzoyl isocyanate
- Anhydrous toluene (or other inert aprotic solvent)
- Inert gas (e.g., Nitrogen or Argon)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere, dissolve 2-chloro-3,5-bis(trifluoromethyl)aniline in anhydrous toluene.
- Add a solution of 2,6-difluorobenzoyl isocyanate in anhydrous toluene dropwise to the stirred solution at room temperature.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature.
- The product, **Bistrifluron**, is expected to precipitate out of the solution.
- Collect the solid product by vacuum filtration.
- Wash the collected solid with cold toluene and then with hexane to remove any unreacted starting materials and byproducts.
- Dry the purified product under vacuum.

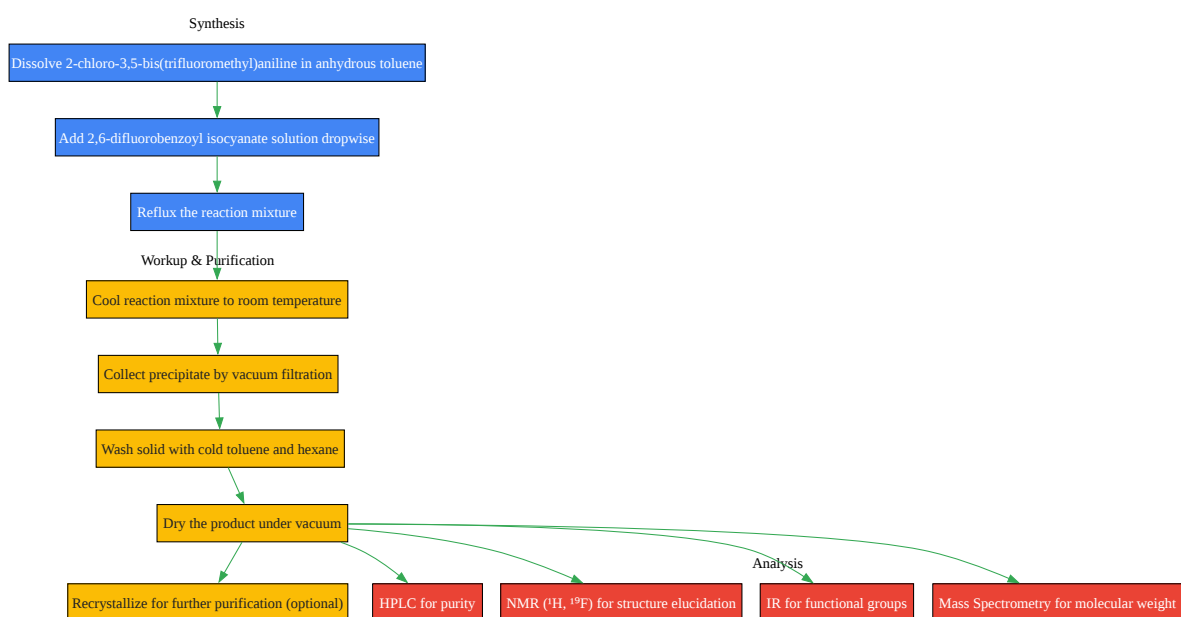
Purification and Characterization

The crude **Bistrifluron** can be further purified by recrystallization from a suitable solvent system, such as ethanol/water or toluene/hexane.

The structure and purity of the synthesized **Bistrifluron** should be confirmed using standard analytical techniques:

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.

- ^1H NMR and ^{19}F NMR Spectroscopy: To confirm the chemical structure and the presence of fluorine atoms.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups (e.g., C=O, N-H).
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.



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